

Application Notes: Induction of Apoptosis using Nur77 Modulator 1

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Compound of Interest

Compound Name: Nur77 modulator 1

Cat. No.: B8143777

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Introduction

Nur77, also known as TR3 or NGFI-B, is an orphan nuclear receptor that plays a pivotal role in regulating cell apoptosis.[1][2][3] Under normal conditions, Nur77 resides in the nucleus where it can act as a transcription factor.[4] However, in response to certain apoptotic stimuli, Nur77 translocates from the nucleus to the mitochondria.[1][5] This translocation is a key step in a non-genomic pathway of apoptosis induction. At the mitochondria, Nur77 interacts with the anti-apoptotic protein Bcl-2, causing a conformational change that converts Bcl-2 into a pro-apoptotic protein.[4][5][6] This conversion leads to the release of cytochrome c from the mitochondria, ultimately triggering the caspase cascade and programmed cell death.[5][7]

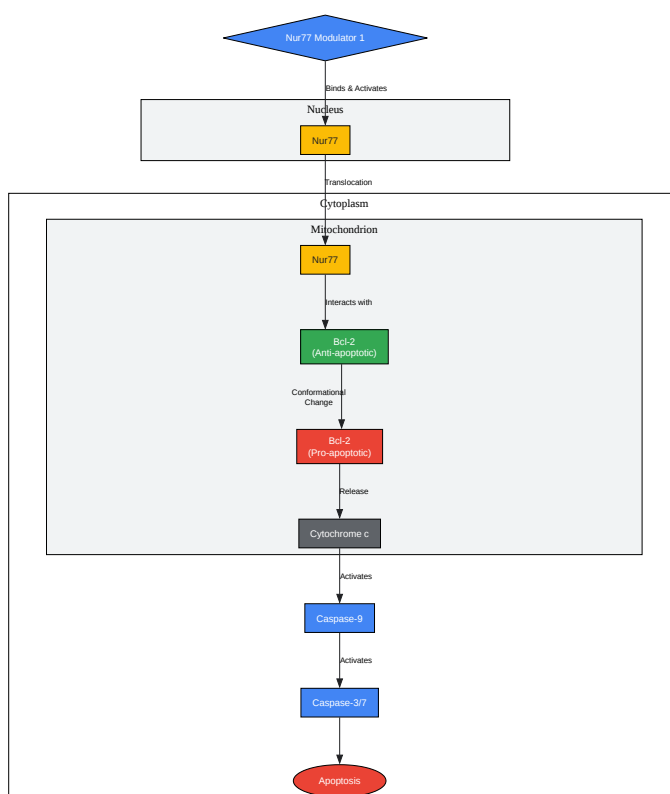
Small molecule modulators that can induce this nuclear export and mitochondrial targeting of Nur77 are of significant interest in cancer therapy, particularly for tumors that overexpress Bcl-2.[5] "**Nur77 modulator 1**" represents such a compound, designed to bind to Nur77 and promote its pro-apoptotic function. One such characterized modulator is BI1071, which has been shown to bind Nur77 with high affinity, promote its interaction with Bcl-2 at the mitochondria, and effectively induce apoptosis in cancer cells.[5] These application notes provide a framework for assessing the apoptotic effects of **Nur77 modulator 1** in a research setting.

Mechanism of Action: Nur77-Mediated Apoptosis

The primary mechanism of action for **Nur77 modulator 1**-induced apoptosis is the activation of the intrinsic, or mitochondrial, pathway of apoptosis. This is initiated by the binding of the

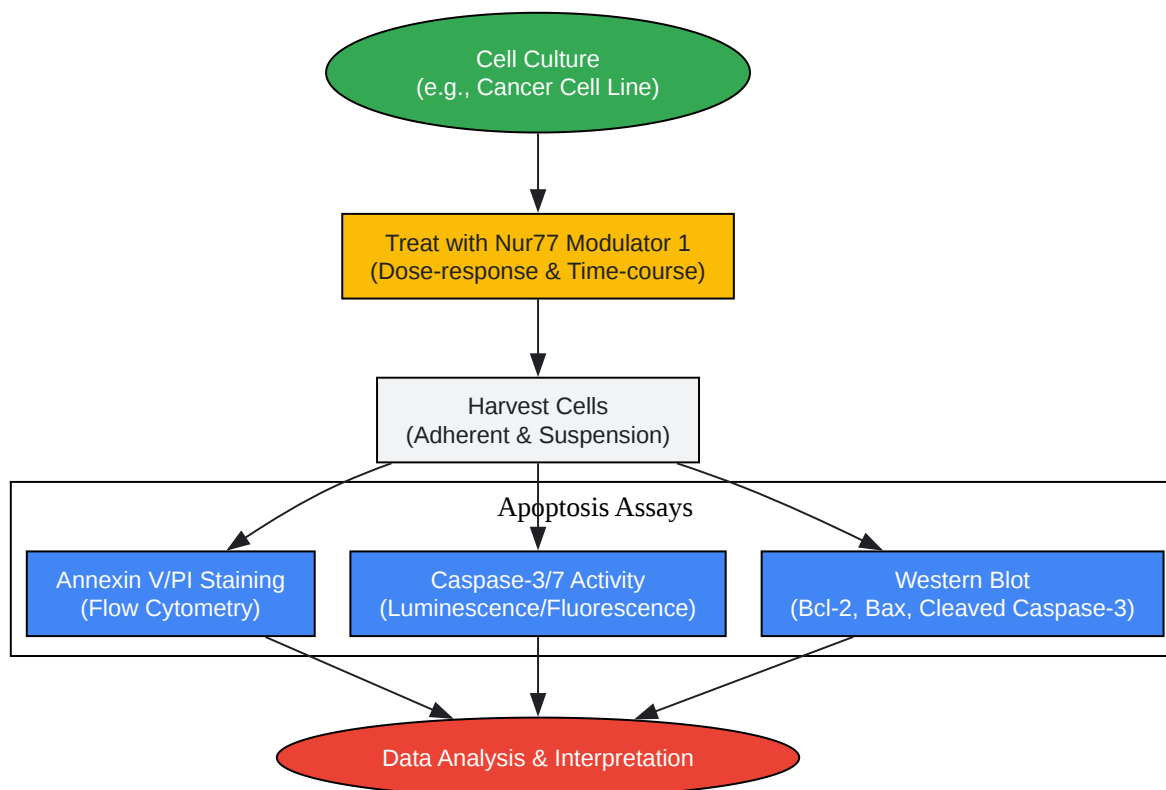
modulator to Nur77, which facilitates its translocation from the nucleus to the mitochondria. There, Nur77 interacts with Bcl-2, leading to the exposure of the BH3 domain of Bcl-2 and converting it from a cell survival protein to a cell death promoter.[4] This leads to mitochondrial outer membrane permeabilization (MOMP), the release of pro-apoptotic factors like cytochrome c, and subsequent activation of executioner caspases such as caspase-3 and caspase-7, culminating in cell death.[5][7]

Visualizations



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Caption: **Nur77 Modulator 1** induced apoptosis signaling pathway.



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- To cite this document: BenchChem. [Application Notes: Induction of Apoptosis using Nur77 Modulator 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8143777#apoptosis-assay-with-nur77-modulator-1]

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